

# Clinical Performance Metrics for Vasopressin

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## Compound Focus: Invopressin

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The table below summarizes findings from major clinical trials investigating vasopressin in septic shock and cardiac arrest.

Condition	Comparator	Key Efficacy Findings	Key Safety Findings	Source (Trial/Study)
Septic Shock	Norepinephrine	• <b>No significant difference</b> in 28-day mortality (35% vs. 39%) • <b>Potential benefit</b> in <i>less severe</i> shock (28-day mortality 26% vs. 36%) • Significant <b>norepinephrine-sparing effect</b> • <b>Reduced need for Renal Replacement Therapy (RRT)</b> in some analyses [1] [2]   • <b>More digital ischemia</b> • <b>Fewer arrhythmias</b> than norepinephrine [2]   VASST / VAAST Trials [1] [2]     <b>Septic Shock</b>   Norepinephrine & Hydrocortisone   • Vasopressin + <b>corticosteroids</b> significantly <b>decreased 28-day mortality</b> (35% vs. 44%) compared to norepinephrine + corticosteroids [1]   Not specifically highlighted   VASST Subgroup Analysis [1]     <b>Out-of-Hospital Cardiac Arrest</b>   Epinephrine   • <b>Similar effects</b> in ventricular fibrillation & pulseless electrical activity • <b>Superior to epinephrine</b> in patients with <b>asystole</b> for hospital admission (29% vs. 20.3%) and discharge (4.7% vs. 1.5%) • Vasopressin <b>followed by epinephrine</b> more effective for refractory arrest [3]   Cerebral performance similar to epinephrine [3]   Wenzel et al., 2004 [3]		

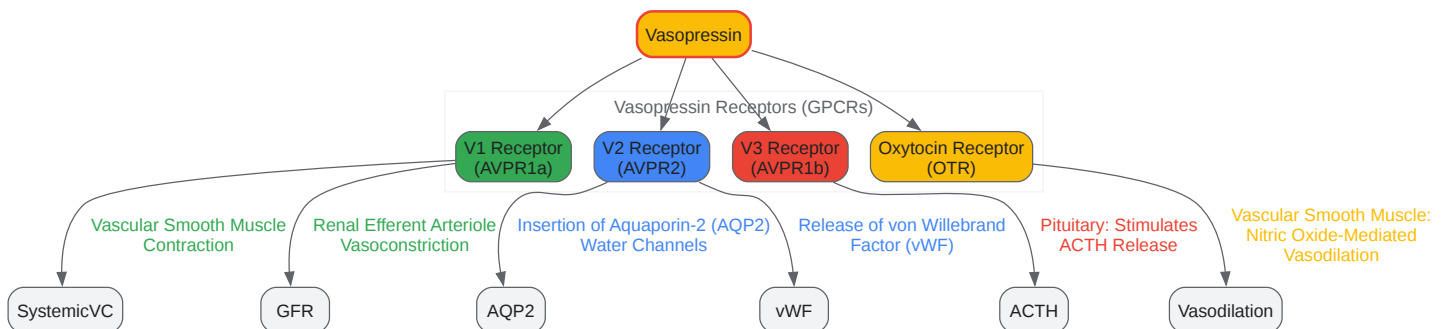
## Detailed Experimental Protocols

For the key studies cited, here are the methodologies used.

- **VASST (Vasopressin and Septic Shock Trial) [1]:**
  - **Design:** Randomized, controlled, concealed trial.
  - **Participants:** Adults with septic shock.
  - **Intervention:** Vasopressin infusion titrated up to **0.03 U/min** versus norepinephrine infusion titrated up to **12 µg/min**.
  - **Primary Endpoint:** 28-day mortality.
- **Vasopressin vs. Epinephrine for Cardiac Arrest [3]:**
  - **Design:** Out-of-hospital, randomized trial.
  - **Participants:** Adults with out-of-hospital cardiac arrest.
  - **Intervention:** Two injections of either **40 IU of vasopressin** or **1 mg of epinephrine**, followed by additional epinephrine if needed.
  - **Primary Endpoint:** Survival to hospital admission.

## Vasopressin Signaling Pathway

The diverse physiological effects of vasopressin are mediated through its interaction with multiple receptor types. The diagram below illustrates the primary signaling pathways.



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## Key Clinical and Research Implications

- **Septic Shock Application:** Vasopressin is a **second-line agent** for refractory septic shock, often used for its catecholamine-sparing effect and potential renal benefits, particularly in less severe cases [1] [2].
- **Receptor-Specific Effects:** Understanding the signaling pathways is crucial for drug development. The **V1 receptor** mediates vasoconstriction, the **V2 receptor** is responsible for antidiuresis and coagulation effects, and the **V3 receptor** modulates the stress response via the cortisol axis [1] [2].
- **Diagnostic Context:** Beyond its use as a medication, vasopressin physiology is central to diagnosing **Arginine Vasopressin Deficiency (AVP-D)**. Advanced diagnostic tests now use hypertonic saline or arginine to stimulate copeptin (a stable surrogate marker for AVP) for more accurate diagnosis [4].

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## References

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